

# CAS number and IUPAC name for Diarylide Yellow.

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## Compound of Interest

Compound Name: *Diarylide Yellow*

Cat. No.: *B1668936*

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An In-depth Technical Guide to **Diarylide Yellow** for Researchers and Scientists

This technical guide provides a comprehensive overview of **Diarylide Yellow**, specifically focusing on the compound identified by CAS number 5102-83-0. It is intended for researchers, scientists, and professionals in drug development who require detailed chemical, physical, and toxicological information on this substance.

## Chemical Identification

**Diarylide Yellow** is a member of the diarylide pigment class, characterized by its vibrant yellow hue. The specific compound detailed in this guide is most commonly referred to as Pigment Yellow 13.

Identifier	Value
CAS Number	5102-83-0[1][2][3]
IUPAC Name	2-[[2-chloro-4-[3-chloro-4-[[1-(2,4-dimethylanilino)-1,3-dioxobutan-2-yl]diazenyl]phenyl]phenyl]diazenyl]-N-(2,4-dimethylphenyl)-3-oxobutanamide[4][5]
Synonyms	Diarylide Yellow AAMX, Pigment Yellow 13[1]
Molecular Formula	C36H34Cl2N6O4[4][5]
Molecular Weight	685.6 g/mol [6]

## Physicochemical Properties

**Diarylide Yellow** is a solid organic powder with very low solubility in water.[5] A summary of its key physicochemical properties is presented below.

Property	Value	Source
Appearance	Yellow Powder	--INVALID-LINK--
Melting Point	Decomposes above 300 °C	OECD SIDS
Water Solubility	0.35 - 8.1 µg/L	OECD SIDS
Solubility in n-octanol	8.5 - 49.8 µg/L	OECD SIDS
Bulk Density	1.5 g/cm <sup>3</sup>	--INVALID-LINK--
pH	5.0 - 8.0	--INVALID-LINK--, --INVALID-LINK--

## Toxicological Profile

**Diarylide Yellow** pigments are generally considered to have low toxicity due to their very low bioavailability.[7] However, a key consideration is their potential to decompose at high temperatures (above 200°C) to release 3,3'-dichlorobenzidine, a known carcinogen.[4][8]

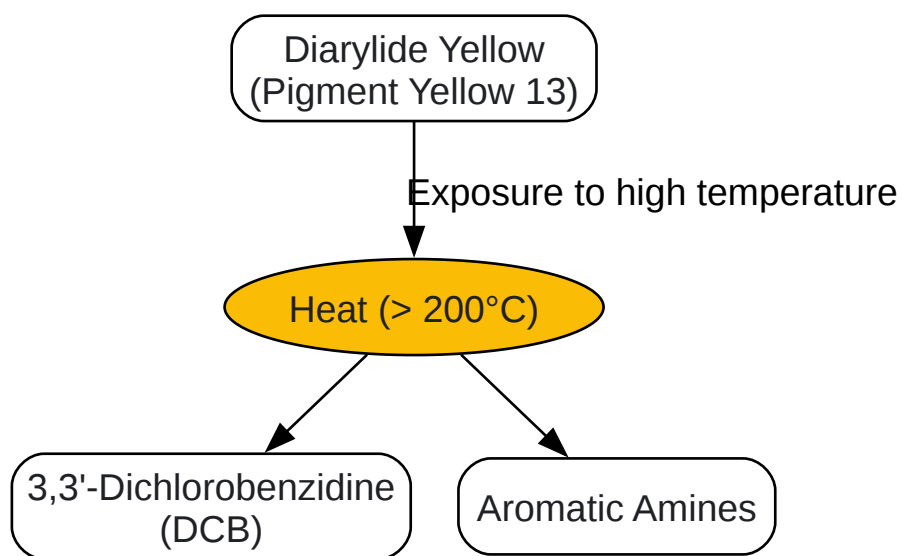
Endpoint	Result	Species
Acute Oral LD50	>3000 mg/kg bw	Rat[5]
Acute Dermal LD50	>3000 mg/kg bw	Not specified[5]
Acute Inhalation LC50	>4.448 mg/m <sup>3</sup>	Not specified[5]
Carcinogenicity	Not classified as a carcinogen. However, the decomposition product 3,3'-dichlorobenzidine is a suspected human carcinogen.	Not applicable[1][9]
Mutagenicity	Non-mutagenic in bacterial tests.[5]	Bacteria[5]

## Experimental Protocols

Detailed experimental protocols for toxicological testing of pigments like **Diarylide Yellow** typically follow standardized guidelines from organizations such as the OECD (Organisation for Economic Co-operation and Development). For instance, acute oral toxicity studies would be conducted according to OECD Test Guideline 423. This protocol involves the administration of the test substance to fasted animals, followed by observation for a defined period to assess for signs of toxicity and mortality.

## Logical Relationships and Pathways

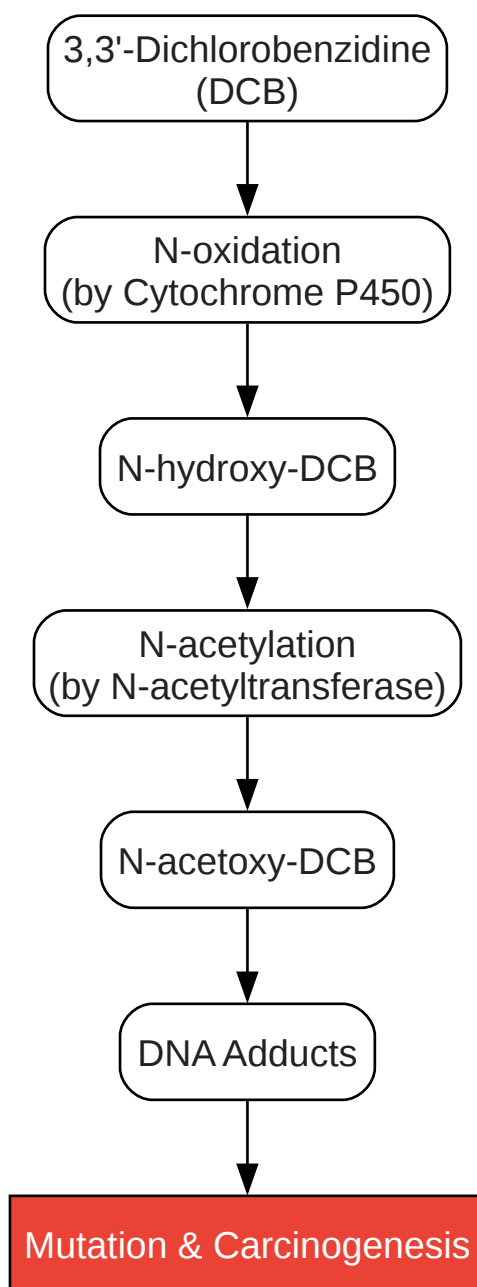
While there are no known direct signaling pathways associated with **Diarylide Yellow** due to its inert nature, a critical logical pathway to consider is its thermal decomposition.



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Thermal decomposition pathway of **Diarylide Yellow**.

The primary concern from a toxicological and drug development perspective is the potential for human exposure to 3,3'-dichlorobenzidine (DCB), a decomposition product. The metabolic activation of DCB is a critical pathway leading to its carcinogenic effects.



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Metabolic activation pathway of 3,3'-Dichlorobenzidine.

## Applications and Considerations

**Diarylde Yellow** is widely used as a pigment in printing inks, plastics, and coatings.<sup>[10][11]</sup> It is not used in food or drug applications.<sup>[12]</sup> For researchers in drug development, it is crucial to be aware of **Diarylde Yellow** as a potential impurity or a component in packaging materials,

where its low migration potential is a key attribute.[13] However, the potential for decomposition under high-temperature processing conditions must be considered.[13]

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